

# safe handling and storage procedures for nitrosoethane

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## Compound of Interest

Compound Name: Nitrosoethane

Cat. No.: B1204541

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## Nitrosoethane: Technical Support Center

Disclaimer: There is currently no publicly available, comprehensive Safety Data Sheet (SDS) specifically for **nitrosoethane**. The information provided in this technical support center is based on the known chemical and physical properties of **nitrosoethane**, as well as safety data extrapolated from the closely related and well-documented compound, nitroethane. This guide is intended for informational purposes only and should not be considered a substitute for a formal risk assessment. Researchers, scientists, and drug development professionals are strongly advised to conduct a thorough risk assessment before handling **nitrosoethane** and to consult with their institution's environmental health and safety department.

## Frequently Asked Questions (FAQs)

Q1: What is **nitrosoethane** and what are its primary hazards?

**Nitrosoethane** ( $\text{C}_2\text{H}_5\text{NO}$ ) is a nitrosoalkane. While specific hazard data is limited, based on its structure and comparison with similar compounds like nitroethane, it should be treated as a potentially flammable, volatile, and toxic substance. The primary routes of exposure are likely inhalation, skin contact, and eye contact.

Q2: What are the immediate first aid measures in case of exposure?

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical

attention.

- **Skin Contact:** Remove contaminated clothing and shoes. Immediately flush the skin with copious amounts of water for at least 15 minutes. Seek medical attention if irritation develops or persists.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Q3: How should I store **nitrosoethane**?

**Nitrosoethane** should be stored in a tightly sealed, light-resistant container in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and strong oxidizing agents. It is advisable to store it in a designated flammable liquids cabinet.

Q4: What personal protective equipment (PPE) should I wear when handling **nitrosoethane**?

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory.
- **Skin Protection:** A flame-retardant lab coat and chemically resistant gloves (e.g., nitrile or neoprene) are required. Inspect gloves for any signs of degradation before use.
- **Respiratory Protection:** All work with **nitrosoethane** should be conducted in a certified chemical fume hood to minimize inhalation exposure. If a fume hood is not available, a NIOSH-approved respirator with an organic vapor cartridge may be necessary, depending on the scale of the experiment and a formal risk assessment.

## Troubleshooting Guides

Issue: I smell a faint, sweet, or chemical odor in the lab.

- **Possible Cause:** This could indicate a leak or spill of **nitrosoethane**.
- **Solution:**

- Immediately alert others in the laboratory and evacuate the area.
- If safe to do so, and you are trained, close the container of **nitrosoethane**.
- Increase ventilation to the area.
- Do not re-enter the area until it has been confirmed to be safe by air monitoring.
- Review your experimental setup and handling procedures to identify the source of the odor and prevent future occurrences.

Issue: I have spilled a small amount of **nitrosoethane** in the fume hood.

- Possible Cause: Accidental spillage during transfer or reaction setup.
- Solution:
  - Ensure the fume hood sash is at the appropriate height.
  - Contain the spill with an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads). Do not use combustible materials like paper towels.
  - Carefully collect the absorbed material into a sealed, labeled waste container.
  - Decontaminate the spill area with a suitable solvent (e.g., isopropanol), followed by soap and water.
  - Dispose of all contaminated materials as hazardous waste according to your institution's guidelines.

Issue: The **nitrosoethane** solution appears to have changed color or developed pressure in the container.

- Possible Cause: This could indicate decomposition of the compound. Nitrosoalkanes can be unstable and may decompose over time, especially when exposed to light, heat, or contaminants. Decomposition may produce gaseous products, leading to a pressure buildup.
- Solution:

- Do not open the container.
- Carefully move the container to a secondary containment vessel in a safe, isolated location within a fume hood.
- Contact your institution's environmental health and safety department or hazardous waste disposal team for guidance on how to proceed. Do not attempt to neutralize or dispose of the material yourself.

## Quantitative Data

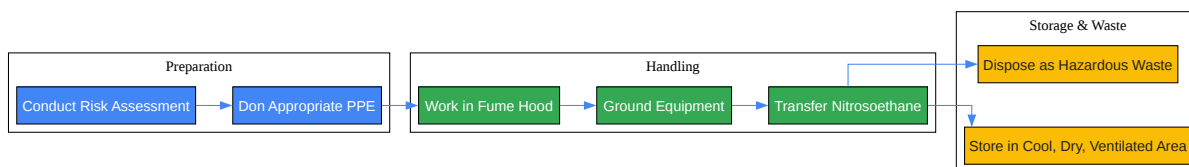
Due to the limited availability of specific data for **nitrosoethane**, the following table includes some known physical and chemical properties. For comparison, data for nitroethane is also provided.

Property	Nitrosoethane	Nitroethane
Chemical Formula	C <sub>2</sub> H <sub>5</sub> NO	C <sub>2</sub> H <sub>5</sub> NO <sub>2</sub>
Molecular Weight	59.07 g/mol [1]	75.07 g/mol
CAS Number	925-91-7[1]	79-24-3
Appearance	Not readily available	Colorless, oily liquid
Boiling Point	Not readily available	114 °C
Melting Point	Not readily available	-90 °C
Flash Point	Not readily available	28 °C
Vapor Pressure	Not readily available	15.6 mmHg at 20 °C

## Experimental Protocols

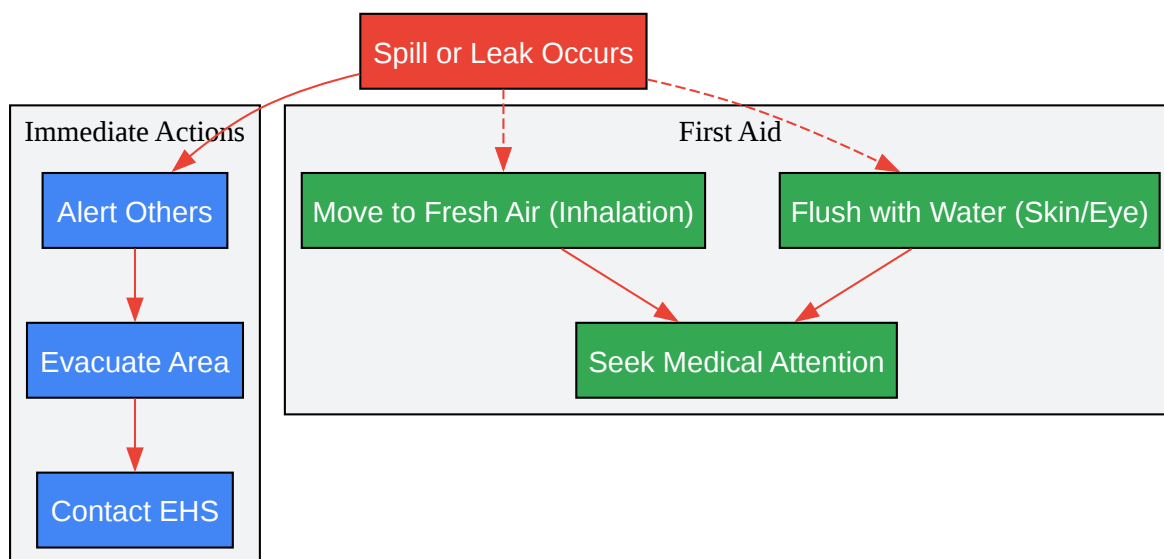
Detailed experimental protocols involving **nitrosoethane** are beyond the scope of this safety guide. All procedures should be developed and reviewed as part of a comprehensive risk assessment process.

## Visualizations



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Caption: Workflow for the safe handling of **nitrosoethane**.



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Caption: Emergency response procedure for a **nitrosoethane** incident.

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## References

- 1. Nitrosoethane | C<sub>2</sub>H<sub>5</sub>NO | CID 79124 - PubChem [pubchem.ncbi.nlm.nih.gov]
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